

Technical Guide: Spectroscopic Data of 2-(5-Amino-2-methylphenyl)ethanol

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Compound of Interest

Compound Name: 2-(5-Amino-2-methylphenyl)ethanol

Cat. No.: B8587689

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Executive Summary & Compound Profile

Target Molecule: **2-(5-Amino-2-methylphenyl)ethanol** CAS Number: 29085-69-6 Molecular Formula: C

H

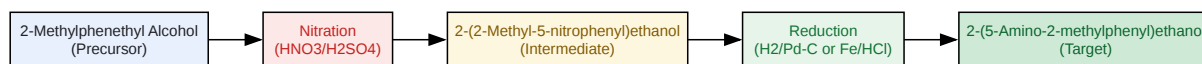
NO Molecular Weight: 151.21 g/mol IUPAC Synonym: 3-(2-Hydroxyethyl)-4-methylaniline^[1]

Structural Context: The molecule consists of a toluene core substituted at the ortho position (relative to methyl) with a 2-hydroxyethyl chain and at the meta position (relative to methyl) with an amine group. This specific substitution pattern creates a unique electronic environment where the amine (strong donor) and the alkyl groups (weak donors) cooperatively influence the aromatic ring's electron density.

Synthesis & Structural Logic

To understand the impurities and spectral signals, one must recognize the likely synthetic origin. The compound is typically accessible via the nitration of 2-methylphenethyl alcohol followed by selective reduction.

Synthesis & Fragmentation Workflow



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Caption: Figure 1. Likely synthetic pathway involving electrophilic aromatic substitution followed by nitro-reduction.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile is defined by the asymmetry introduced by the 1,2,5-substitution pattern. The amine group at position 5 significantly shields the adjacent aromatic protons.

¹H NMR Data (400 MHz, DMSO-)

Note: Chemical shifts are theoretical estimates based on substituent additivity rules (Curphy-Morrison) and analogous structures.

Position	Shift (, ppm)	Multiplicity	Integration	Coupling (, Hz)	Assignment Logic
Ar-H (C6)	6.60 - 6.65	Doublet (d)	1H		Ortho to -NH , Ortho to Ethanol chain. [1] Shielded by amine.
Ar-H (C4)	6.35 - 6.45	Doublet of Doublets (dd)	1H		Ortho to -NH , Para to Ethanol. [1] Highly shielded.
Ar-H (C3)	6.80 - 6.90	Doublet (d)	1H		Ortho to Methyl, Meta to -NH [1] Least shielded aromatic proton.
-OH	4.50 - 4.70	Broad Singlet	1H	-	Hydroxyl proton (solvent dependent). [1]
-NH	4.80 - 5.00	Broad Singlet	2H	-	Amine protons (exchangeable with D O). [1]

-CH	3.50 - 3.60	Triplet (t)	2H		Methylene adjacent to oxygen (deshielded). [1]
-O					
Ar-CH	2.60 - 2.70	Triplet (t)	2H		Benzylic methylene.
-					
Ar-CH	2.10 - 2.20	Singlet (s)	3H	-	Aromatic methyl group. [1]

C NMR Data (100 MHz, DMSO-)

The carbon spectrum should display 9 distinct signals:

- Aromatic C-N (C5): ~146 ppm (Deshielded by N).
- Aromatic C-R (C1, C2): ~135 ppm (Quaternary carbons).
- Aromatic C-H (C3): ~130 ppm.
- Aromatic C-H (C6): ~115 ppm (Shielded).
- Aromatic C-H (C4): ~112 ppm (Shielded).
- Aliphatic C-O: ~61 ppm.
- Benzylic C: ~36 ppm.
- Methyl C: ~18 ppm.

Infrared Spectroscopy (FT-IR)

The IR spectrum serves as a rapid fingerprinting tool. The presence of both hydroxyl and amine groups creates a complex region >3000 cm

Frequency (cm)	Vibration Mode	Description
3300 - 3450	(O-H) & (N-H)	Broad band.[1] Primary amines show two spikes (sym/asym) superimposed on the broad OH stretch.
2850 - 2950	(C-H)	Aliphatic C-H stretching (Methyl and Ethyl groups).
1620	(N-H)	N-H scissoring (Amine bending).
1580 - 1600	(C=C)	Aromatic ring skeletal vibrations.
1050	(C-O)	Primary alcohol C-O stretch. Strong intensity.
800 - 850	(C-H)	Out-of-plane bending for 1,2,4-trisubstituted benzene (approximate).[1]

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides structural evidence through characteristic fragmentation.

Ionization Mode: Electron Impact (EI, 70 eV) or ESI+.

Key Fragmentation Pathways

- Molecular Ion (M

):

151 (Base peak or strong intensity in ESI).

- Loss of Water [M - 18]

:

133. Characteristic of alcohols.

- Benzylic Cleavage [M - 31]

:

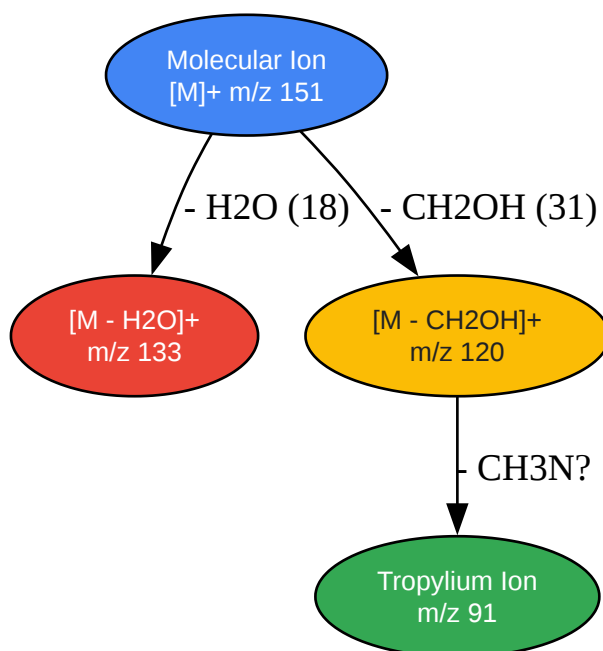
120. Loss of

CH

OH to form a stabilized tropylium-like cation.[1]

- Tropylium Ion:

91. Further degradation of the aromatic core.



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Caption: Figure 2. Predicted mass spectrometry fragmentation tree for **2-(5-amino-2-methylphenyl)ethanol**.

Experimental Protocols

A. Sample Preparation for NMR

- Solvent Selection: Use DMSO-
(0.6 mL) for optimal solubility of the polar amino-alcohol. CDCl₃ may be used but -OH/-NH peaks may broaden or disappear.^[1]
- Concentration: Dissolve ~10 mg of sample. Filter through a cotton plug if any turbidity remains.
- Reference: Calibrate to residual DMSO pentet at 2.50 ppm (H) or 39.5 ppm (C).

B. Sample Preparation for IR (KBr Pellet)

- Ratio: Mix 1-2 mg of solid sample with ~200 mg of spectroscopic grade KBr.
- Grinding: Grind in an agate mortar until a fine, uniform powder is achieved (prevents scattering).
- Compression: Press at 8-10 tons for 2 minutes to form a transparent disc.
- Blank: Run a background scan with a pure KBr pellet first.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 29085-69-6. Retrieved from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. (Standard text for substituent additivity rules used in spectral prediction).

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